

Comprehensive Disposal Guide: 6-Nitro-1H-indazol-5-ol[1][2]

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Compound of Interest

Compound Name: 6-Nitro-1H-indazol-5-OL

CAS No.: 724767-16-2

Cat. No.: B13656649

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Chemical Identity & Risk Profile

Before initiating any disposal workflow, you must validate the material's identity and understand the specific hazards imposed by its functional groups.

Parameter	Details
Chemical Name	6-Nitro-1H-indazol-5-ol
CAS Registry Number	724767-16-2
Molecular Formula	C ₇ H ₅ N ₃ O ₃
Molecular Weight	179.13 g/mol
Physical State	Solid (typically yellow/tan powder)
Acidity (pKa)	Acidic (Phenolic -OH at C5)

The "Nitro-Phenol" Hazard Nexus

This compound presents a dual-hazard profile that dictates its disposal logic:

- The Nitro Group (-NO₂): Nitro-substituted heterocycles possess intrinsic energy.^{[1][2]} While 6-nitroindazoles are generally stable under ambient conditions, they can exhibit thermal instability or shock sensitivity if dry and subjected to friction or heat.^[2] Disposal Implication: Never dispose of as general trash; avoid compacting or grinding.^[2]
- The Phenolic Hydroxyl (-OH): The hydroxyl group at position 5 renders the molecule acidic.^[2] Disposal Implication: Segregate from strong bases and oxidizers to prevent exothermic deprotonation or oxidation reactions in the waste container.

Waste Characterization & Segregation Strategy

Effective disposal relies on strict segregation at the point of generation.^[2] Mixing incompatible waste streams is the leading cause of laboratory accidents during waste storage.^[2]

Segregation Logic

- Do NOT mix with Oxidizers: Nitrated organics can act as fuel.^[2] Mixing with strong oxidizers (e.g., Nitric acid, Peroxides) can trigger rapid decomposition.^[2]
- Do NOT mix with Strong Bases: The phenolic proton is acidic.^[2] Mixing with concentrated hydroxides (NaOH) will generate heat and form salts, potentially altering solubility and reactivity.^[2]
- Do NOT mix with Reducing Agents: Reducing agents (e.g., Hydrides, Metals) can react with the nitro group, generating heat and potentially toxic intermediates (hydroxylamines/anilines).^[2]

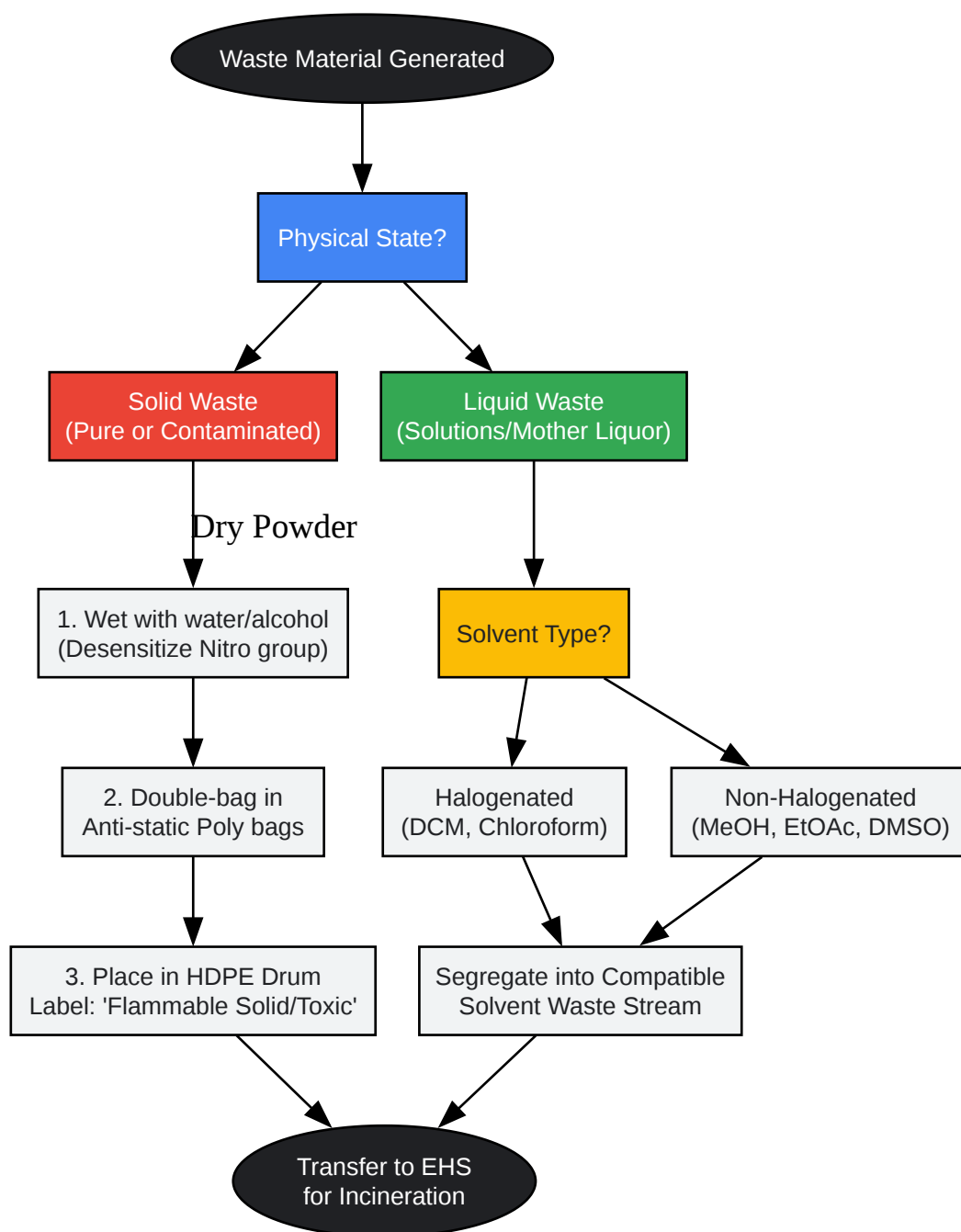
Container Selection

- Solid Waste: Use High-Density Polyethylene (HDPE) wide-mouth jars.^{[1][2]} HDPE is resistant to phenolic corrosion and offers shock absorption that glass does not.^[2]
- Liquid Waste: Use HDPE or Amber Glass (if solvent compatible).^[2] Ensure the cap is vented if there is any risk of slow decomposition evolving gas (NO_x).^[2]

Operational Disposal Workflows

Visualization: The Disposal Decision Tree

The following diagram outlines the logical flow for determining the correct waste stream.



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Figure 1: Decision matrix for segregating **6-Nitro-1H-indazol-5-ol** waste streams based on physical state and solvent compatibility.

Protocol A: Solid Waste (Pure Compound & Spill Cleanup)

Applicability: Expired reagents, reaction precipitates, or contaminated spill debris.

- Desensitization (Optional but Recommended): If the powder is very dry and old, lightly mist it with water or a high-flashpoint alcohol (e.g., butanol) to reduce dust generation and electrostatic discharge risks.^[2]
- Primary Containment: Transfer the solid into a clear, sealable polyethylene bag (minimum 2 mil thickness).
- Secondary Containment: Place the sealed bag into a rigid HDPE wide-mouth jar.
- Labeling: Affix a hazardous waste label.
 - Constituents: "**6-Nitro-1H-indazol-5-ol**".^{[1][2][3][4][5][6]}
 - Hazards: "Toxic," "Irritant," "Potential Energetic Material."
- Storage: Store in a satellite accumulation area (SAA) away from heat sources until pickup.

Protocol B: Liquid Waste (Reaction Mixtures)

Applicability: Mother liquors from recrystallization or reaction solvents.^[2]

- pH Check: Ensure the solution pH is neutral to slightly acidic (pH 5-7). If the solution is basic (pH > 9), the phenolic proton may be stripped, forming a salt that could precipitate unexpectedly or react.^[2] Neutralize carefully with dilute acid if necessary, monitoring temperature.
- Solvent Compatibility:
 - Halogenated Stream: If dissolved in DCM or Chloroform.^[2]

- Non-Halogenated Stream: If dissolved in Methanol, Ethanol, or Ethyl Acetate.
- Transfer: Pour into the appropriate carboy using a funnel. Do not fill >90% to allow for thermal expansion.[2]
- Rinsing: Triple-rinse the original vessel with the compatible solvent and add rinsate to the waste container.[2]

Emergency Contingencies

In the event of a spill during disposal preparation, immediate action is required to prevent exposure and contamination.

Scenario	Immediate Action	Rationale
Dry Powder Spill	Do NOT sweep dry. Cover with wet paper towels (water or ethanol) to suppress dust.[1][2] Scoop damp material into a bag.[2]	Prevents inhalation of toxic dust and reduces static friction on the nitro group.[2]
Skin Contact	Wash immediately with soap and water for 15 minutes.[2] Do not use organic solvents (ethanol/DMSO) on skin.[2]	Solvents can increase the transdermal absorption of nitro-aromatics.[1][2]
Eye Contact	Flush with water for 15 minutes.[2] Seek medical attention.	Phenolic compounds can cause severe corneal damage. [2]

Regulatory Compliance (RCRA)

In the United States, this compound is not explicitly listed on the EPA's P-list or U-list.[2] However, it must be characterized by the generator.

- Waste Code Assignment:
 - If the waste exhibits ignitability (flash point < 60°C due to solvents): D001.[2]

- If no specific characteristic is met, it is classified as Non-Regulated Hazardous Waste (unless state regulations differ), but must still be incinerated due to toxicity.[2]
- Destruction Method: The only acceptable final disposal method is High-Temperature Incineration at a permitted TSDF (Treatment, Storage, and Disposal Facility).[2] This ensures complete destruction of the nitro-aromatic core.[2]

References

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